

Phenmedipham-d3 CAS number and molecular weight information

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Compound of Interest

Compound Name: Phenmedipham-d3

Cat. No.: B15088470

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Phenmedipham-d3: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Phenmedipham-d3**, including its chemical properties, mechanism of action, metabolism, and analytical methodologies.

Phenmedipham-d3 is the deuterated form of Phenmedipham, a carbamate herbicide. The inclusion of deuterium atoms makes it a valuable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification of Phenmedipham.

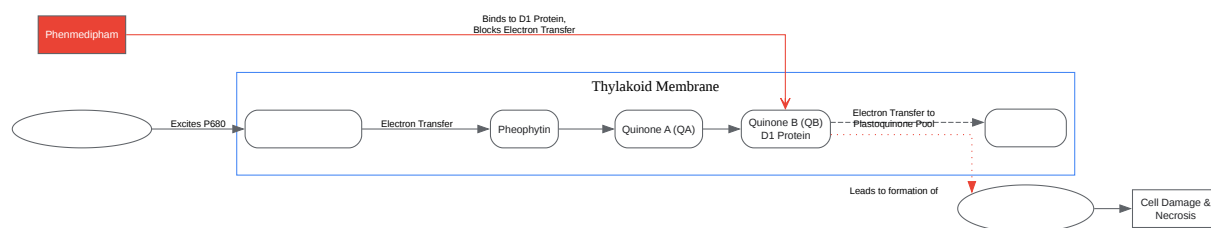
Core Chemical and Physical Properties

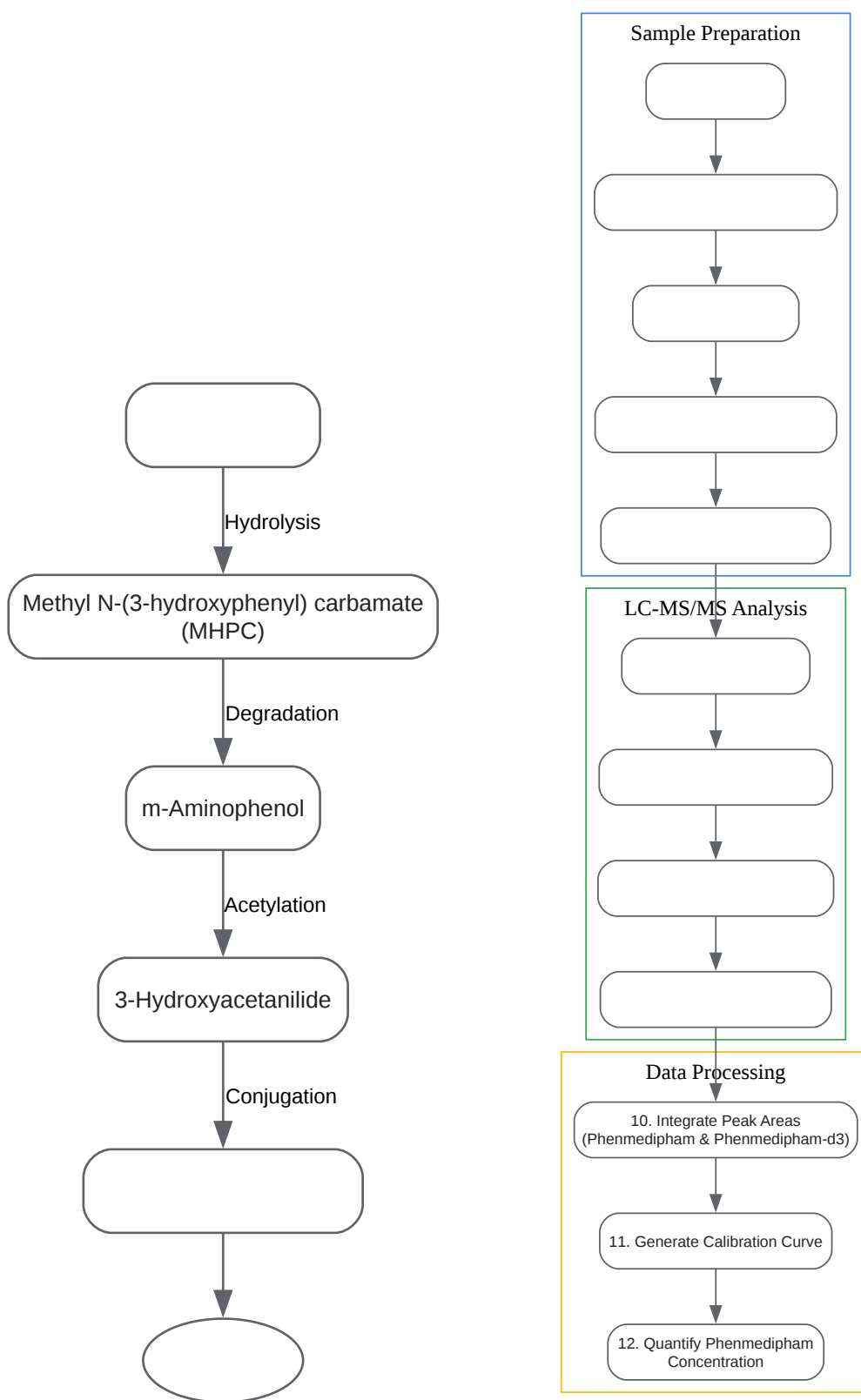
Phenmedipham-d3 is characterized by the following properties:

Property	Value
CAS Number	1773497-41-8
Molecular Formula	C ₁₆ H ₁₃ D ₃ N ₂ O ₄
Molecular Weight	303.33 g/mol

Mechanism of Action: Inhibition of Photosynthesis

The primary mechanism of action for Phenmedipham is the inhibition of photosynthesis in susceptible plants. Specifically, it targets and disrupts the electron transport chain within Photosystem II (PSII). By binding to the D1 quinone-binding protein in the PSII complex, Phenmedipham blocks the transfer of electrons to plastoquinone.^{[1][2]} This inhibition halts the production of energy (ATP) and reducing power (NADPH) necessary for carbon dioxide fixation, ultimately leading to plant death. The disruption of electron flow also leads to the formation of reactive oxygen species, which cause lipid peroxidation and membrane damage, resulting in rapid cellular necrosis.





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References

- 1. Phenmedipham (Ref: SN 38584) [sitem.herts.ac.uk]
- 2. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
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